

Application Notes and Protocols: 4''-Hydroxyisojasminin Reference Standard

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Compound of Interest

Compound Name: 4''-Hydroxyisojasminin

Cat. No.: B593454

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the commercial availability and potential applications of the **4''-Hydroxyisojasminin** reference standard. While research on the purified compound is limited, this guide draws upon existing studies of plant extracts containing **4''-Hydroxyisojasminin** to propose relevant experimental protocols and highlight areas for future investigation.

Commercial Suppliers of 4''-Hydroxyisojasminin Reference Standard

A **4''-Hydroxyisojasminin** reference standard (CAS: 135378-09-5) is available from several commercial suppliers, enabling researchers to accurately quantify this natural product in complex mixtures and to investigate its biological activities.



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Physicochemical Properties



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Potential Biological Activities and Applications

4''-Hydroxyisojasminin is a secoiridoid glycoside isolated from *Jasminum mesnyi* Hance.[7] Secoiridoids are a class of monoterpenoids known for a wide range of biological activities, including antioxidant, anti-inflammatory, and antimicrobial effects.[2] While specific studies on the purified **4''-Hydroxyisojasminin** are not extensively available, the known activities of *Jasminum mesnyi* extracts suggest potential applications in the following areas:

- **Antioxidant Activity:** Extracts of *Jasminum mesnyi*, which contain **4''-Hydroxyisojasminin**, have demonstrated significant antioxidant potential.[8] The reference standard can be used to investigate its intrinsic radical scavenging and reducing power capabilities.

- Anthelmintic Activity: Ethanolic extracts of *Jasminum mesnyi* leaves have shown anthelmintic properties.[9] The purified **4''-Hydroxyisojasminin** can be screened to determine if it is one of the active constituents responsible for this effect.
- Wound Healing: Studies on diabetic rats have indicated that extracts from *Jasminum mesnyi* possess wound healing properties.[10] This suggests a potential role for its constituent compounds, including **4''-Hydroxyisojasminin**, in tissue regeneration.

Experimental Protocols

The following are proposed experimental protocols adapted from studies on *Jasminum mesnyi* extracts. These can serve as a starting point for investigating the bioactivity of the **4''-Hydroxyisojasminin** reference standard.

In Vitro Antioxidant Activity Assessment

a) DPPH (2,2-diphenyl-1-picrylhydrazyl) Radical Scavenging Assay

This assay measures the ability of an antioxidant to donate an electron and scavenge the stable DPPH radical.

- Materials: **4''-Hydroxyisojasminin** reference standard, DPPH solution (in methanol), Methanol, 96-well microplate, Microplate reader.
- Protocol:
 - Prepare a stock solution of **4''-Hydroxyisojasminin** in methanol.
 - Create a series of dilutions from the stock solution.
 - Add 100 μ L of each dilution to a 96-well plate.
 - Add 100 μ L of DPPH solution to each well.
 - Incubate the plate in the dark at room temperature for 30 minutes.
 - Measure the absorbance at 517 nm using a microplate reader.

- Calculate the percentage of scavenging activity for each concentration.

b) Ferric Reducing Antioxidant Power (FRAP) Assay

This assay measures the ability of an antioxidant to reduce ferric iron (Fe^{3+}) to ferrous iron (Fe^{2+}).

- Materials: **4''-Hydroxyisojasminin** reference standard, FRAP reagent (containing TPTZ, FeCl_3 , and acetate buffer), 96-well microplate, Microplate reader.
- Protocol:
 - Prepare a stock solution of **4''-Hydroxyisojasminin** in a suitable solvent.
 - Create a series of dilutions from the stock solution.
 - Add 20 μL of each dilution to a 96-well plate.
 - Add 180 μL of pre-warmed FRAP reagent to each well.
 - Incubate the plate at 37°C for 10 minutes.
 - Measure the absorbance at 593 nm.
 - Create a standard curve using a known antioxidant (e.g., Trolox) to quantify the reducing power.

In Vitro Anthelmintic Activity Assay

This assay evaluates the efficacy of a compound against parasitic worms.

- Materials: **4''-Hydroxyisojasminin** reference standard, Adult earthworms (*Pheretima posthuma* as a model organism), Phosphate buffered saline (PBS), Petri dishes.
- Protocol:
 - Prepare different concentrations of **4''-Hydroxyisojasminin** in PBS.
 - Place one earthworm in each Petri dish containing 25 mL of the test solution.

- Observe the time taken for paralysis (no movement when shaken) and death (no movement when dipped in warm water).
- Use a known anthelmintic drug (e.g., Albendazole) as a positive control and PBS as a negative control.

Quantitative Data from Jasminum mesnyi Leaf Extracts

The following table summarizes the antioxidant activity of methanolic and aqueous extracts of *Jasminum mesnyi* leaves, which contain **4''-Hydroxyisojasminin**. This data provides a benchmark for the potential activity of the purified compound.



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Source: In-Vitro antioxidant potential of *Jasminum mesnyi* Hance (Leaves) extracts.[8]

Proposed Experimental Workflow and Signaling Pathway Investigation

Given the lack of specific signaling pathway data for **4''-Hydroxyisojasminin**, a logical first step is to perform a broad screening of its bioactivity, followed by a more focused investigation into the mechanism of action for any confirmed activities.



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Caption: Proposed workflow for investigating the bioactivity and signaling pathways of **4''-Hydroxyisojasminin**.

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